

Application Note: Quantification of N-Nitrosoephedrine in Pharmaceutical Ingredients using LC-MS/MS

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Compound of Interest

Compound Name: *N-Nitrosoephedrine-D3*

Cat. No.: *B15555296*

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Introduction

N-Nitrosoephedrine is a nitrosamine impurity that can potentially form in pharmaceutical products containing ephedrine or pseudoephedrine as active pharmaceutical ingredients (APIs). Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies worldwide require stringent control and monitoring of these impurities in drug substances and products.^{[1][2][3][4]} This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of N-Nitrosoephedrine. The method is validated to ensure accuracy, precision, and reliability for trace-level detection.

Analytical Principle

The method utilizes the high selectivity and sensitivity of LC-MS/MS to separate N-Nitrosoephedrine from the API and other matrix components, followed by specific detection and quantification.^{[2][5][6]} The chromatographic separation is achieved on a C18 reversed-phase column. Detection is performed using a triple quadrupole mass spectrometer operating in

Multiple Reaction Monitoring (MRM) mode, which provides excellent specificity and low detection limits.

Experimental Protocols

1. Materials and Reagents

- N-Nitrosoephedrine reference standard
- Ephedrine or Pseudoephedrine HCl API
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- N-Nitrosoephedrine-d5 (or other suitable isotopic internal standard)

2. Standard and Sample Preparation

2.1. Preparation of Standard Stock Solution (SSS) A stock solution of N-Nitrosoephedrine is prepared by dissolving the reference standard in methanol to a final concentration of 100 µg/mL.

2.2. Preparation of Working Standard Solutions (WSS) A series of working standard solutions are prepared by serially diluting the SSS with a suitable diluent (e.g., 0.1% formic acid in water:acetonitrile, 95:5 v/v) to create calibration standards.

2.3. Preparation of Internal Standard (IS) Spiking Solution An internal standard stock solution is prepared and then diluted to a working concentration for spiking into all samples and standards.

2.4. Sample Preparation A specific amount of the API (e.g., 20 mg) is accurately weighed and dissolved in the diluent to a final concentration of 20 mg/mL.^[1] The sample is then spiked with the internal standard. To ensure complete dissolution, the sample is vortexed.

3. LC-MS/MS Instrumentation and Conditions

3.1. Liquid Chromatography

- Column: Waters XBridge BEH C18 (150 mm × 4.6 mm, 2.5 μm) or equivalent[1]
- Mobile Phase A: 0.1% Formic acid in water[1]
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.5 mL/min
- Injection Volume: 10 μL
- Column Temperature: 40 °C
- Gradient Program: A typical gradient starts with a high percentage of Mobile Phase A, which is gradually decreased while increasing the percentage of Mobile Phase B to elute the analyte.

3.2. Mass Spectrometry

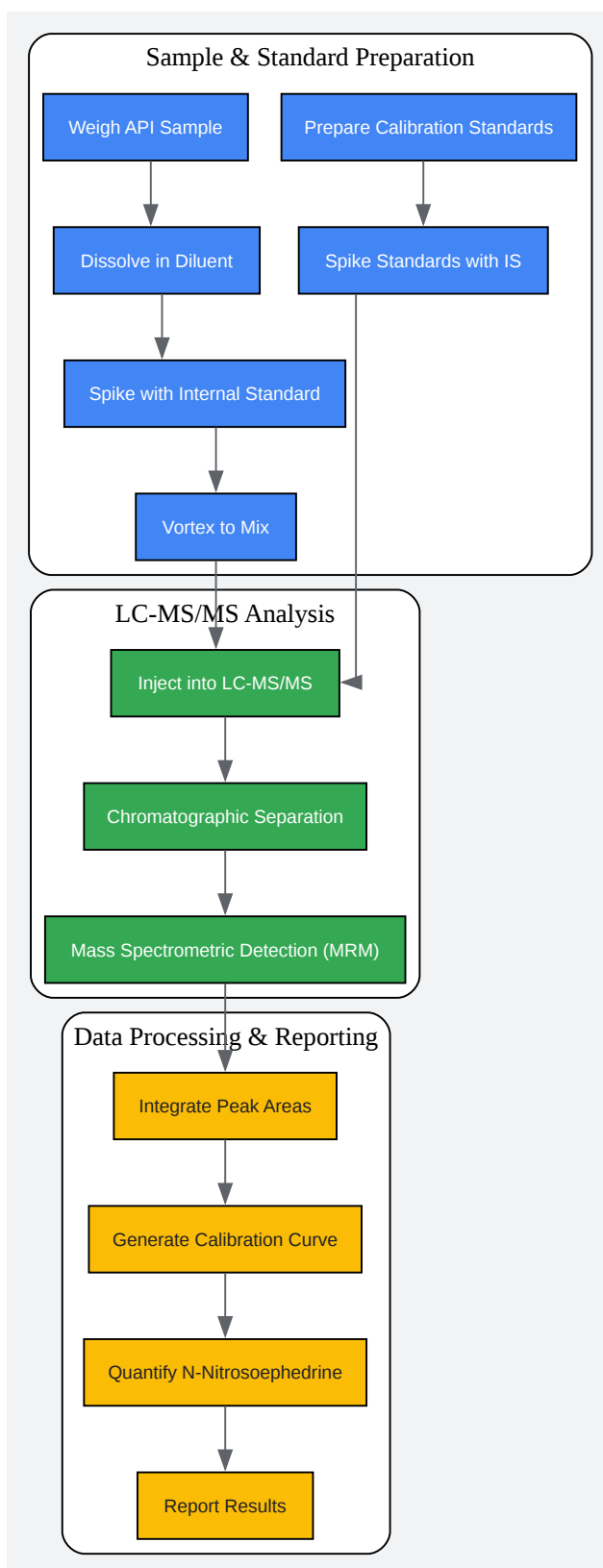
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions: Specific precursor-to-product ion transitions for N-Nitrosoephedrine and its internal standard are monitored. These transitions need to be optimized for the specific instrument being used.

Method Validation Summary

The analytical method was validated in accordance with the International Council for Harmonisation (ICH) guidelines.[1] The key validation parameters are summarized below.

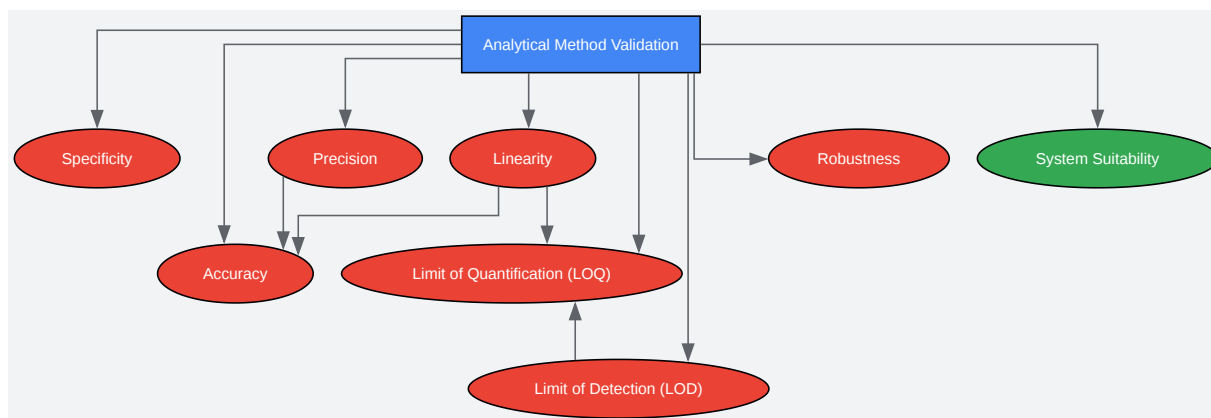
Validation Parameter	Result
Specificity	No significant interference was observed at the retention time of N-Nitrosoephedrine from the API or other potential impurities.
Limit of Detection (LOD)	To be determined based on signal-to-noise ratio (typically $S/N \geq 3$).
Limit of Quantification (LOQ)	0.04 $\mu\text{g/mL}$ (with respect to a 20 mg/mL sample concentration)[1]
Linearity	The method demonstrated excellent linearity over the validated range of 0.04 $\mu\text{g/mL}$ to 0.4 $\mu\text{g/mL}$. [1] The correlation coefficient (r^2) should be ≥ 0.99 .
Accuracy	Mean recoveries were within 100.04% to 104.54% for spiked samples at different concentration levels. [1]
Precision	The relative standard deviation (%RSD) for replicate injections was less than 2.0%. The %RSD for the recovery of N-Nitroso-l-ephedrine was 0.50%. [1]
Robustness	The method was shown to be robust with small, deliberate changes in chromatographic conditions.

Visualizations



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Caption: Experimental workflow for the quantification of N-Nitrosoephedrine.



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Caption: Logical relationships of analytical method validation parameters.

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